

Application Note: Comprehensive Characterization of N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride

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Compound of Interest

	<i>N-</i>
Compound Name:	<i>(Cyclopropylmethyl)cyclohexanamine hydrochloride</i>
CAS No.:	99175-39-0
Cat. No.:	B1285398

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Cyclopropylmethyl)cyclohexanamine hydrochloride is a secondary amine salt with potential applications in pharmaceutical development. As with any active pharmaceutical ingredient (API), rigorous analytical characterization is paramount to ensure its identity, purity, and stability. This application note provides a comprehensive guide to the analytical methods required for the full characterization of this compound, grounded in scientific principles and aligned with regulatory expectations. The methodologies detailed herein are designed to be self-validating systems, providing a robust framework for quality control and assurance throughout the drug development lifecycle.

The structure of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** combines a cyclohexyl ring, a secondary amine, and a cyclopropylmethyl group, presenting unique analytical considerations. This guide will delve into the causality behind the selection of specific analytical techniques and experimental parameters, empowering the researcher to not only follow a protocol but to understand the underlying scientific rationale.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** is the foundation of its analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ ClN	PubChem[1]
Molecular Weight	189.73 g/mol	PubChem[1]
Appearance	White to off-white solid	(Typical for similar amine hydrochlorides)
Solubility	Soluble in water and methanol	(Inferred from structure and hydrochloride salt form)

I. Chromatographic Analysis for Purity and Impurity Profiling

Chromatographic techniques are essential for separating the target analyte from any process-related impurities, degradation products, or enantiomeric impurities. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful tools for this purpose.

A. High-Performance Liquid Chromatography (HPLC-UV)

Expertise & Experience: An HPLC-UV method is the workhorse for purity determination and assay of non-volatile, polar compounds like **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**. The choice of a reversed-phase C18 column is based on the non-polar nature of the cyclohexyl and cyclopropylmethyl groups. An acidic mobile phase is employed to ensure

the secondary amine is protonated, leading to better peak shape and retention. The use of a phosphate buffer provides pH control, crucial for reproducible chromatography. UV detection is suitable due to the presence of the amine functional group, which, although not a strong chromophore, can be detected at low wavelengths (e.g., 210 nm). The validation of this method should be performed in accordance with ICH Q2(R1) guidelines to ensure its accuracy, precision, linearity, and specificity.^[2]^[3]

- Instrumentation:
 - HPLC system with a UV detector
 - Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
 - Data acquisition and processing software
- Reagents and Materials:
 - **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** reference standard
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Potassium dihydrogen phosphate (KH₂PO₄)
 - Phosphoric acid (H₃PO₄)
 - Purified water
- Chromatographic Conditions:
 - Mobile Phase A: 20 mM KH₂PO₄ in water, pH adjusted to 3.0 with H₃PO₄
 - Mobile Phase B: Acetonitrile
 - Gradient: 10% B to 70% B over 20 minutes, then hold at 70% B for 5 minutes, followed by a return to 10% B and equilibration for 5 minutes.

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm
- Injection Volume: 10 µL
- Sample Preparation:
 - Standard Solution (1 mg/mL): Accurately weigh approximately 25 mg of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of Mobile Phase A and Mobile Phase B (diluent).
 - Sample Solution (1 mg/mL): Accurately weigh approximately 25 mg of the **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** sample into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Analysis:
 - Inject the diluent (blank), followed by six replicate injections of the standard solution to establish system suitability.
 - Inject the sample solution in duplicate.
 - Calculate the purity by area normalization, and the assay against the reference standard.

Trustworthiness: The system suitability parameters (e.g., tailing factor < 2.0, theoretical plates > 2000, and %RSD of replicate injections < 1.0%) must be met before sample analysis to ensure the reliability of the results.

B. Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Experience: GC-MS is a highly sensitive and specific technique for the analysis of volatile and semi-volatile compounds. For amine hydrochlorides, direct analysis can be challenging due to their low volatility and polar nature. Therefore, a derivatization step is often necessary to convert the analyte into a more volatile and thermally stable form. Silylation with a

reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is a common and effective approach.[4] Alternatively, the free base can be extracted and analyzed directly. GC-MS is particularly useful for identifying and quantifying potential volatile impurities that may not be detected by HPLC.

- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer (GC-MS)
 - Capillary column suitable for amine analysis (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness)
 - Data acquisition and processing software
- Reagents and Materials:
 - **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** sample
 - Dichloromethane (GC grade)
 - Sodium hydroxide solution (1 M)
 - N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
 - Anhydrous sodium sulfate
- Sample Preparation (Free Base Extraction):
 - Accurately weigh approximately 50 mg of the sample into a glass vial.
 - Add 5 mL of purified water and dissolve.
 - Add 1 M sodium hydroxide solution dropwise until the pH is >10.
 - Add 5 mL of dichloromethane and vortex for 2 minutes.
 - Allow the layers to separate and carefully transfer the organic (bottom) layer to a clean vial containing anhydrous sodium sulfate.

- Transfer the dried organic layer to a new vial for analysis.
- GC-MS Conditions:
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 µL (splitless mode)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - Oven Temperature Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, and hold for 5 minutes.
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-400
- Data Analysis:
 - Identify peaks by comparing their mass spectra with a reference library (e.g., NIST).
 - Quantify impurities using an internal standard if required.

Authoritative Grounding: The use of GC-MS for the analysis of amine-containing compounds, often requiring derivatization, is a well-established technique in pharmaceutical analysis for detecting trace-level impurities.[5]

II. Spectroscopic Characterization for Structural Elucidation and Identification

Spectroscopic techniques provide detailed information about the molecular structure of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, confirming its identity.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy is the most powerful tool for unambiguous structural elucidation. Both ^1H and ^{13}C NMR are essential. The ^1H NMR spectrum will provide information on the number of different types of protons and their connectivity, while the ^{13}C NMR will show the number of different carbon environments. For the hydrochloride salt, the proton on the nitrogen will be coupled to the adjacent protons, and its chemical shift will be dependent on the solvent and concentration. Deuterated water (D_2O) or deuterated methanol (CD_3OD) are suitable solvents.

- Instrumentation:
 - NMR spectrometer (e.g., 400 MHz or higher)
- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample and dissolve in approximately 0.7 mL of a suitable deuterated solvent (e.g., D_2O , CD_3OD) in an NMR tube.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - Acquire a ^{13}C NMR spectrum, potentially using techniques like DEPT to aid in distinguishing between CH, CH_2 , and CH_3 groups.
 - Consider 2D NMR experiments (e.g., COSY, HSQC) for complete structural assignment if necessary.
- Expected ^1H NMR Signals:
 - Cyclopropyl protons: Complex multiplets in the upfield region (approx. 0.1-1.0 ppm).
 - Cyclohexyl protons: Broad multiplets in the range of 1.0-2.0 ppm.
 - -CH-N- proton on cyclohexyl ring: A multiplet further downfield.
 - -N-CH $_2$ - protons: A doublet coupled to the cyclopropyl methine proton.

- N-H proton: A broad singlet, the chemical shift of which is variable.
- Expected ^{13}C NMR Signals:
 - Signals corresponding to the cyclopropyl, cyclohexyl, and methylene carbons. The chemical shifts will be indicative of their electronic environment.

Trustworthiness: The obtained spectra should be compared with predicted spectra or data from a well-characterized reference standard to confirm the identity. Databases like the Biological Magnetic Resonance Bank (BMRB) can provide reference data for similar structures.[6]

B. Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR spectroscopy is a rapid and non-destructive technique for identifying functional groups. For **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, the spectrum will be characteristic of a secondary amine salt. The key diagnostic peaks are the N-H stretching and bending vibrations. As a hydrochloride salt, the N-H bond will be protonated ($\text{N}^+\text{-H}$), which significantly alters its absorption compared to the free amine. The broad absorption in the $2700\text{-}2400\text{ cm}^{-1}$ region is characteristic of the $\text{N}^+\text{-H}$ stretch in amine hydrochlorides.[1][7]

- Instrumentation:
 - FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory.
- Sample Preparation:
 - Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:
 - Acquire the spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.
 - Perform background subtraction using the empty ATR crystal.
- Interpretation of Key Absorption Bands:
 - $\text{N}^+\text{-H}$ Stretching: A broad band in the region of $2700\text{-}2400\text{ cm}^{-1}$.

- C-H Stretching (Aliphatic): Sharp peaks between 3000-2850 cm^{-1} .
- N⁺-H Bending: A band around 1600-1500 cm^{-1} .
- C-N Stretching: In the fingerprint region, typically 1250-1020 cm^{-1} .^[8]

Authoritative Grounding: The interpretation of the infrared spectra of secondary amines and their salts is well-documented in spectroscopic literature, providing a reliable basis for structural confirmation.^[9]^[10]

III. Thermal Analysis for Stability and Solid-State Characterization

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are crucial for evaluating the thermal stability, melting point, and presence of solvates or hydrates.

A. Differential Scanning Calorimetry (DSC)

Expertise & Experience: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point and enthalpy of fusion of the compound, which are key indicators of purity. Polymorphism, the ability of a compound to exist in different crystal forms, can also be investigated using DSC, as different polymorphs will have different melting points and enthalpies of fusion.^[11]

- Instrumentation:
 - Differential Scanning Calorimeter
- Sample Preparation:
 - Accurately weigh 2-5 mg of the sample into an aluminum DSC pan and seal it.
- Experimental Conditions:
 - Temperature Program: Heat the sample from 25 °C to a temperature above its melting point (e.g., 300 °C) at a constant rate (e.g., 10 °C/min).

- Atmosphere: Purge with an inert gas like nitrogen at a flow rate of 50 mL/min.
- Data Analysis:
 - Determine the onset temperature of the endothermic peak, which corresponds to the melting point.
 - Integrate the peak to determine the enthalpy of fusion (ΔH_{fus}).

Trustworthiness: The melting point obtained should be sharp for a pure crystalline substance. A broad melting range may indicate the presence of impurities.

B. Thermogravimetric Analysis (TGA)

Expertise & Experience: TGA measures the change in mass of a sample as a function of temperature. It is used to determine the thermal stability and decomposition temperature of the compound. TGA is also highly effective for quantifying the amount of residual solvents or water present in the sample.[\[12\]](#)

- Instrumentation:
 - Thermogravimetric Analyzer
- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample into a TGA pan.
- Experimental Conditions:
 - Temperature Program: Heat the sample from 25 °C to a high temperature (e.g., 600 °C) at a constant rate (e.g., 10 °C/min).
 - Atmosphere: Purge with an inert gas like nitrogen at a flow rate of 50 mL/min.
- Data Analysis:
 - Analyze the TGA curve for any mass loss steps.

- A mass loss at temperatures below 120 °C typically corresponds to the loss of volatile solvents or water.
- The temperature at which significant mass loss begins is the decomposition temperature.

Authoritative Grounding: The use of thermal analysis for the characterization of pharmaceutical materials is a standard practice outlined in many pharmacopeias and regulatory guidances.^[13]
^[14]

IV. Water Content Determination by Karl Fischer Titration

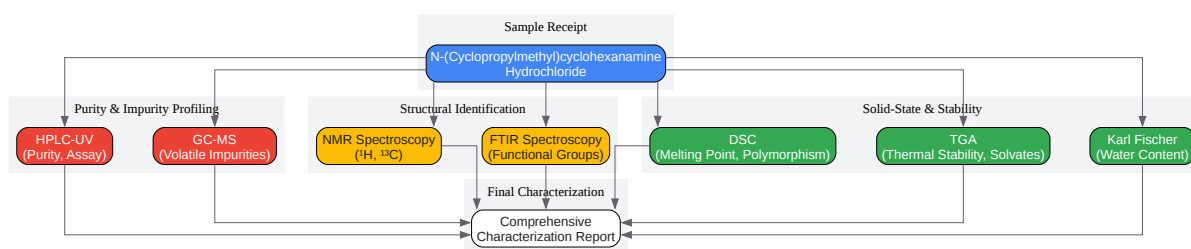
Expertise & Experience: Karl Fischer titration is the gold standard for the determination of water content in pharmaceutical substances. It is a highly specific and accurate method. For hydrochloride salts, care must be taken as they can sometimes interfere with the Karl Fischer reaction. A volumetric titration is suitable for samples with higher water content, while a coulometric titration is preferred for trace amounts. For hydrochloride salts, direct introduction into the cell is not recommended due to potential side reactions and heat generation. Using a Karl Fischer oven to heat the sample and transfer the evaporated water to the titration cell via a carrier gas is the preferred method to avoid these interferences.

- Instrumentation:
 - Coulometric Karl Fischer titrator with a drying oven.
- Reagents:
 - Anode and cathode solutions suitable for Karl Fischer titration.
- Experimental Conditions:
 - Oven Temperature: Set to a temperature sufficient to drive off water without decomposing the sample (e.g., 120-150 °C).
 - Carrier Gas: Dry nitrogen or air.
- Procedure:

- Accurately weigh an appropriate amount of the sample into a glass vial and seal it.
- Place the vial in the oven.
- Start the titration. The carrier gas will transport the evaporated water from the sample into the titration cell.
- The instrument will automatically determine the endpoint and calculate the water content.
- Data Analysis:
 - The result is typically reported as a percentage of water by weight (% w/w).

Trustworthiness: The method should be validated by analyzing a certified water standard to ensure the accuracy of the results.

Visualization of Analytical Workflow



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Caption: Comprehensive analytical workflow for the characterization of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**.

Conclusion

The comprehensive analytical characterization of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** requires a multi-faceted approach, employing a suite of orthogonal analytical techniques. The protocols outlined in this application note provide a robust framework for establishing the identity, purity, and stability of this compound. By understanding the scientific principles behind each method, researchers can confidently generate high-quality, reliable data that is essential for regulatory submissions and the overall success of a drug development program. It is imperative that all methods are validated for their intended purpose in accordance with the principles outlined in ICH Q2(R1) to ensure data integrity and regulatory compliance.

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